

Physical and chemical characteristics of propyl bicyclohexyl carboxylic acid

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Compound of Interest

Compound Name: *trans*-4'-Propyl-(1,1'-bicyclohexyl)-4-carboxylic Acid

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An In-depth Technical Guide to Propyl Bicyclohexyl Carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical characteristics of propyl bicyclohexyl carboxylic acid, with a focus on the *trans,trans*-isomer, a compound of significant interest in materials science, particularly in the field of liquid crystals. This document details its properties, experimental protocols for its synthesis and analysis, and explores its potential, though currently limited, biological relevance.

Core Physical and Chemical Properties

Propyl bicyclohexyl carboxylic acid, also known by various synonyms such as 4-(4-propylcyclohexyl)cyclohexane-1-carboxylic acid, is a dicyclic organic compound. The *trans,trans* stereoisomer is particularly important for its applications in liquid crystal technologies.^{[1][2]} Its rigid structure contributes to the thermal stability and optical anisotropy of liquid crystal mixtures.^[2]

General Information

Property	Value	Reference
IUPAC Name	4-(4-propylcyclohexyl)cyclohexane-1-carboxylic acid	[3]
Molecular Formula	C ₁₆ H ₂₈ O ₂	[3][4]
CAS Number	65355-32-0 (trans,trans-isomer)	[3]
Appearance	White crystalline powder	[1]

Physicochemical Data

Property	Value	Reference
Molecular Weight	252.39 g/mol	[3][4]
Melting Point	200 °C	
Boiling Point (Predicted)	370.9 ± 10.0 °C	
Density (Predicted)	0.998 ± 0.06 g/cm ³	
pKa (Predicted)	4.90 ± 0.10	
Refractive Index	1.492	
Flash Point	178.8 °C	
Vapor Pressure	1.61E-06 mmHg at 25°C	

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of propyl bicyclohexyl carboxylic acid are not extensively published in peer-reviewed literature, largely due to its specific industrial applications. However, based on available patents and general chemical knowledge, the following methodologies can be outlined.

Synthesis

The primary route for synthesizing trans,trans-4'-propyl-bicyclohexyl-4-carboxylic acid is through the catalytic hydrogenation of 4'-propyl-biphenyl-4-carboxylic acid. This process converts the aromatic rings of the biphenyl precursor into cyclohexane rings.

Reaction: Hydrogenation of 4'-propyl-biphenyl-4-carboxylic acid.

Catalyst: Palladium on carbon (Pd/C) or platinum oxide (PtO₂) are commonly used catalysts for this type of hydrogenation.[5]

Reaction Conditions:

- Solvent: A mixture of ethanol and glacial acetic acid is a suitable solvent system.[5]
- Temperature: The reaction is typically carried out at elevated temperatures, for instance, 125°C.
- Pressure: Hydrogen pressure is maintained, for example, at 0.4 MPa.
- Reaction Time: The reaction may proceed for several hours (e.g., 16 hours) until completion.

Work-up Procedure:

- Cool the reaction mixture to room temperature.
- Remove the catalyst by filtration.
- Add water to the filtrate and extract the product with an organic solvent such as ethyl acetate.
- Wash the organic layer with saturated brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Concentrate the solution under reduced pressure to obtain the crude product.
- Further purification can be achieved by recrystallization.



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General workflow for the synthesis of propyl bicyclohexyl carboxylic acid.

Analytical Methods

Purity and structural confirmation of propyl bicyclohexyl carboxylic acid are crucial, especially for its use in high-performance liquid crystal displays.[1] High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are the primary analytical techniques employed.[1]

High-Performance Liquid Chromatography (HPLC)

HPLC is used to assess the purity of the compound and to separate different stereoisomers.

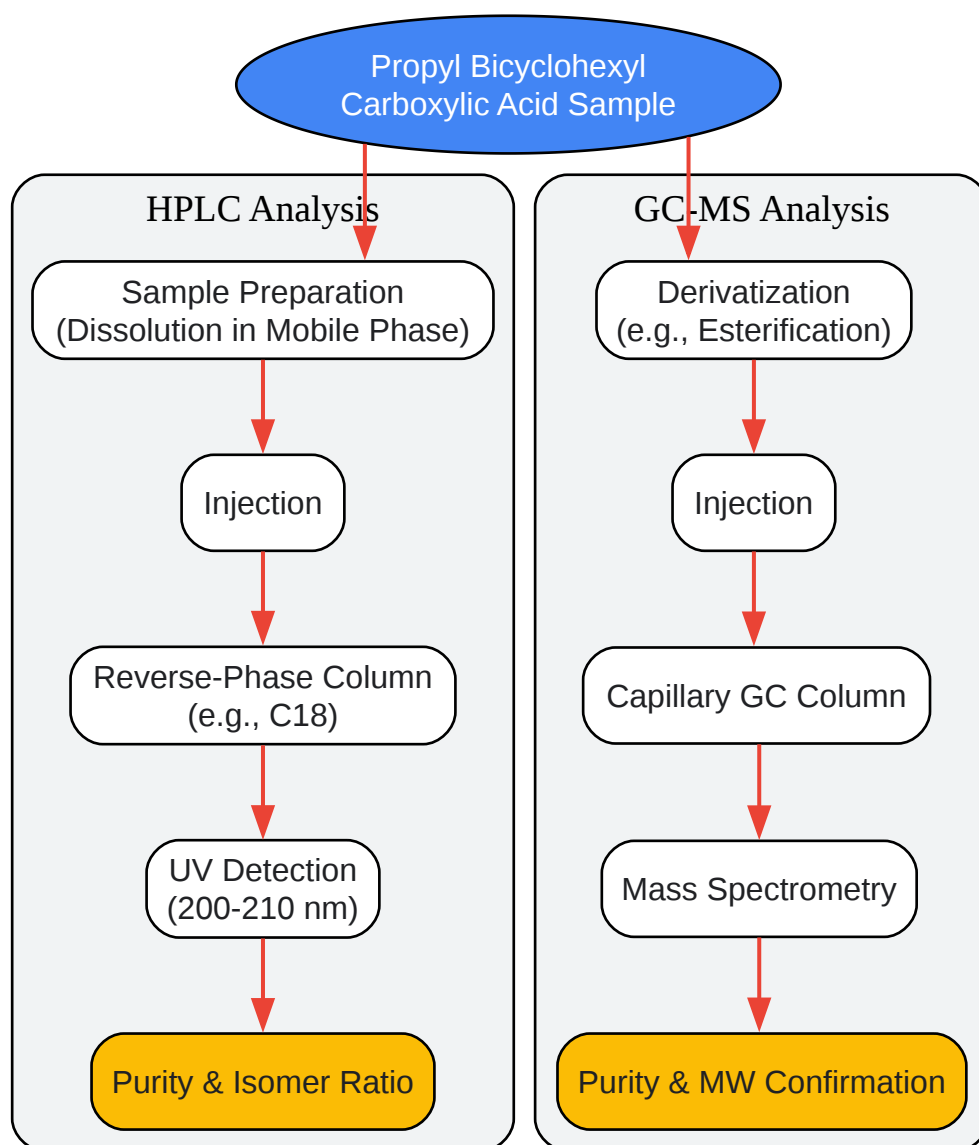
- **Column:** A reverse-phase column (e.g., C18) is typically used.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., water with a small amount of acid like formic or phosphoric acid to suppress ionization) and an organic solvent (e.g., acetonitrile or methanol) is common for the analysis of carboxylic acids. The exact ratio can be optimized to achieve good separation.
- **Detection:** UV detection at a low wavelength (e.g., 200-210 nm) is suitable for detecting the carboxyl group.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is used for purity assessment and to confirm the molecular weight of the compound. Due to the low volatility of carboxylic acids, derivatization is generally required before GC analysis.

- **Derivatization:** The carboxylic acid group is typically converted into a more volatile ester (e.g., methyl or trimethylsilyl ester). Common derivatizing agents include diazomethane, or silylating agents like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA).

- Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms) is suitable for separating the derivatized analyte.
- Injection: Split/splitless injection is commonly used.
- Detection: A mass spectrometer is used as the detector to provide both qualitative (mass spectrum) and quantitative data.



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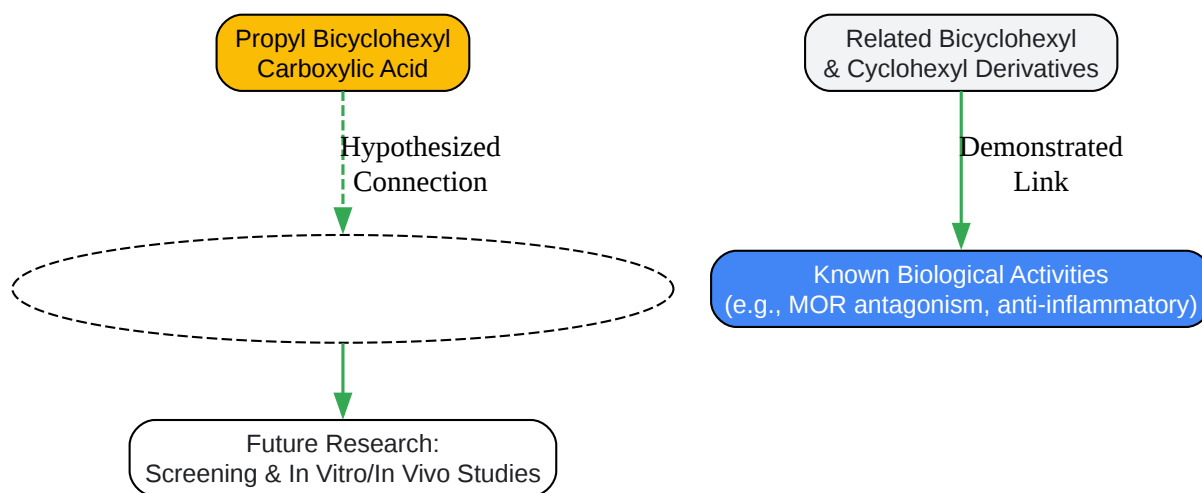
General analytical workflows for propyl bicyclohexyl carboxylic acid.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in publicly accessible literature regarding the biological activities and signaling pathways of propyl bicyclohexyl carboxylic acid. Its primary application appears to be in materials science.

However, it is worth noting that other bicyclohexyl and cyclohexyl derivatives have been investigated for their biological activities. For instance, some 3-[3-(phenalkylamino)cyclohexyl]phenol derivatives have been synthesized and evaluated as μ -opioid receptor (MOR) antagonists. Additionally, various bicyclic and tricyclic compounds are explored for their potential as antiproliferative and anti-inflammatory agents.

The biological relevance of propyl bicyclohexyl carboxylic acid itself remains an area for future investigation. Its rigid, lipophilic structure could potentially interact with biological targets, but this has not been demonstrated. Any research in this area would be novel and would require extensive screening and in vitro/in vivo studies.



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Logical relationship of the current understanding of biological relevance.

Conclusion

Propyl bicyclohexyl carboxylic acid, particularly its trans,trans-isomer, is a well-characterized compound with defined physical and chemical properties that make it suitable for applications in advanced materials, most notably liquid crystal displays. While standardized methods for its synthesis and analysis are in place within industrial settings, detailed public protocols are sparse. The biological activity of this specific compound is largely unexplored, presenting a potential avenue for future research, although its current utility is firmly rooted in materials science. This guide provides a foundational understanding of this compound for researchers and professionals in relevant fields.

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